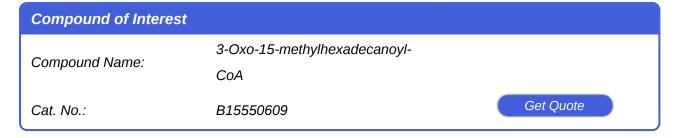


Analytical Standards for 3-Oxo-15methylhexadecanoyl-CoA: Application Notes and Protocols

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Abstract

This document provides a detailed guide to the analytical standards for **3-Oxo-15-methylhexadecanoyl-CoA**, a branched-chain 3-oxo long-chain acyl-coenzyme A. While specific commercial standards for this molecule are not readily available, this guide outlines protocols for its synthesis, purification, and comprehensive analysis using modern analytical techniques. The methodologies provided are based on established procedures for structurally similar long-chain acyl-CoA molecules and are intended to serve as a robust starting point for researchers. This document covers the theoretical background, detailed experimental protocols, data presentation, and visualization of relevant biochemical pathways.

Physicochemical Properties

The exact physicochemical properties of **3-Oxo-15-methylhexadecanoyl-CoA** have not been experimentally determined. However, they can be estimated based on the properties of similar molecules like **3-Oxohexadecanoyl-CoA**.

Table 1: Estimated Physicochemical Properties of 3-Oxo-15-methylhexadecanoyl-CoA



Property	Estimated Value	Reference for Similar Compound
Molecular Formula	C38H66N7O18P3S	-
Molecular Weight	1032.0 g/mol	[1]
XLogP3	~0.5	[1]
Hydrogen Bond Donor Count	9	[1]
Hydrogen Bond Acceptor Count	18	[1]
Exact Mass	1031.3414 g/mol	[1]

Synthesis of 3-Oxo-15-methylhexadecanoyl-CoA

A plausible chemo-enzymatic synthetic route for **3-Oxo-15-methylhexadecanoyl-CoA** is proposed below, based on established methods for synthesizing similar compounds.[2][3]

Protocol 1: Two-Step Synthesis

Step 1: Synthesis of 3-Oxo-15-methylhexadecanoic acid

This step can be achieved via a Reformatsky reaction followed by oxidation.

- Reformatsky Reaction: React 14-methylpentadecanal with ethyl bromoacetate in the presence of activated zinc to form ethyl 3-hydroxy-15-methylhexadecanoate.
- Oxidation: Oxidize the resulting β-hydroxy ester using a suitable oxidizing agent (e.g., Jones reagent or pyridinium chlorochromate) to yield ethyl 3-oxo-15-methylhexadecanoate.
- Hydrolysis: Saponify the ethyl ester to the free acid, 3-oxo-15-methylhexadecanoic acid, using a base like sodium hydroxide, followed by acidification.

Step 2: Coupling of 3-Oxo-15-methylhexadecanoic acid with Coenzyme A

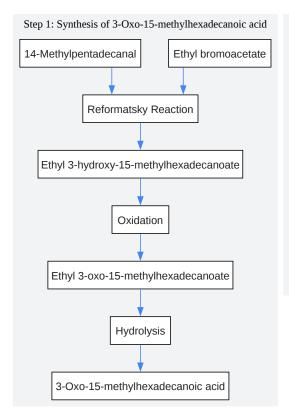
The activated carboxylic acid is then coupled with Coenzyme A.

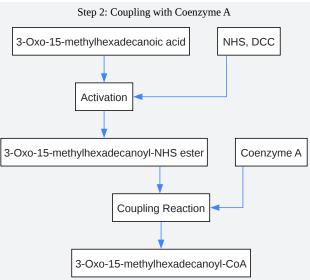


- Activation: Activate the carboxylic acid group of 3-oxo-15-methylhexadecanoic acid. A
 common method is the formation of an N-hydroxysuccinimide (NHS) ester. React the acid
 with N,N'-dicyclohexylcarbodiimide (DCC) and N-hydroxysuccinimide in an appropriate
 organic solvent (e.g., dichloromethane or tetrahydrofuran).
- Coupling: React the purified 3-oxo-15-methylhexadecanoyl-NHS ester with a solution of Coenzyme A (lithium salt) in a buffered aqueous solution (e.g., sodium bicarbonate buffer, pH ~8.0). The reaction mixture should be stirred at room temperature for several hours or overnight.

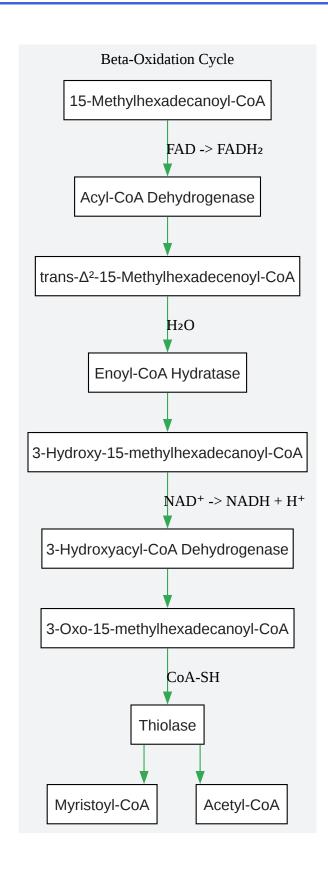
Workflow for the Synthesis of 3-Oxo-15-methylhexadecanoyl-CoA











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